

# functionalization of the aldehyde group in 2,4-dimethoxypyrimidine-5-carbaldehyde

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## Compound of Interest

Compound Name: 2,4-Dimethoxypyrimidine-5-carbaldehyde

Cat. No.: B014109

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An In-Depth Guide to the Chemical Functionalization of **2,4-Dimethoxypyrimidine-5-carbaldehyde**

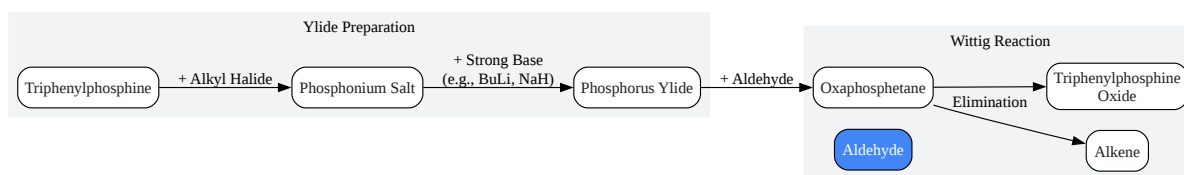
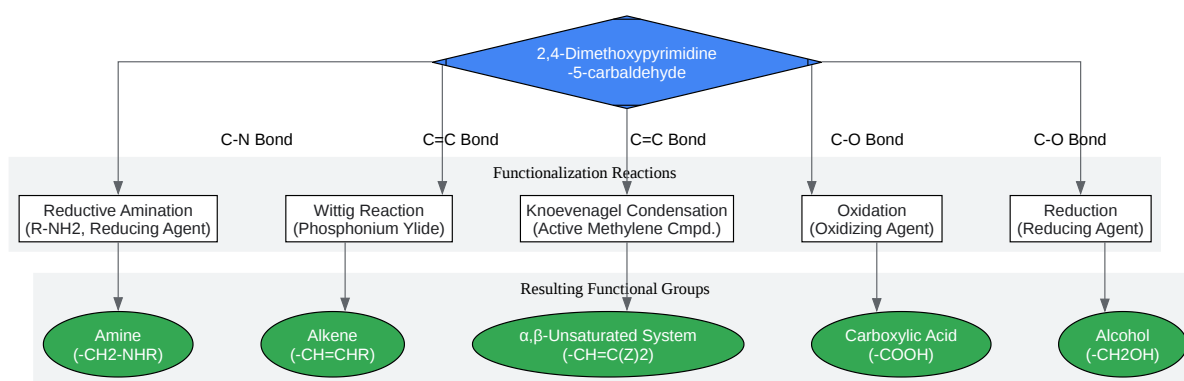
## Introduction: The Versatility of a Privileged Scaffold

The pyrimidine ring is a cornerstone of medicinal chemistry, forming the core of numerous therapeutic agents and biologically active molecules.<sup>[1][2]</sup> Within this class, **2,4-dimethoxypyrimidine-5-carbaldehyde** stands out as a particularly valuable synthetic intermediate. Its structure combines the electron-rich, hydrogen-bond-accepting pyrimidine core with a highly reactive aldehyde group at the C5 position. This aldehyde serves as a versatile chemical handle, enabling a wide array of subsequent modifications. The strategic functionalization of this aldehyde is a critical step in the synthesis of novel molecular entities for drug discovery, agrochemicals, and materials science.<sup>[3]</sup>

This guide provides researchers, scientists, and drug development professionals with a detailed overview of key synthetic transformations targeting the aldehyde group of **2,4-dimethoxypyrimidine-5-carbaldehyde**. We will move beyond simple procedural lists to explore the underlying mechanistic principles and the rationale behind experimental design, offering field-proven insights to empower your research.

## Core Synthetic Pathways from the Aldehyde

The aldehyde functional group is a gateway to numerous other chemical moieties. The primary transformations discussed herein—reductive amination, olefination, condensation, oxidation, and reduction—provide access to amines, alkenes,  $\alpha,\beta$ -unsaturated systems, carboxylic acids, and alcohols, respectively.



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